

Molecular weight and formula of Ethyl 2,2,2-triethoxyacetate.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl 2,2,2-triethoxyacetate*

Cat. No.: *B039538*

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An In-depth Technical Guide to Ethyl 2,2,2-triethoxyacetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 2,2,2-triethoxyacetate**, a versatile organic compound with applications in organic synthesis. This document details its chemical and physical properties, outlines a key experimental protocol for its use, and illustrates its role in chemical transformations.

Core Compound Specifications

Ethyl 2,2,2-triethoxyacetate is an ester recognized for its utility as a reagent in synthetic organic chemistry.^{[1][2]} Its structure, characterized by the presence of three ethoxy groups on the alpha-carbon, precludes it from undergoing self-condensation in Claisen reactions, making it a valuable component in crossed Claisen condensations.^{[3][4][5]}

Below is a summary of its key quantitative data:

Property	Value	Source(s)
Molecular Formula	$C_{10}H_{20}O_5$	[1] [2] [6]
Molecular Weight	220.26 g/mol	[1] [6]
CAS Number	57267-03-5	[1]
Appearance	Colorless to pale yellow liquid	[1] [2]
Purity	Typically $\geq 95\%$	

Synthetic Applications: The Claisen Condensation

A primary application of **Ethyl 2,2,2-triethoxyacetate** is in the Claisen condensation, specifically in mixed (or crossed) Claisen condensations, to synthesize β -keto esters.[\[1\]](#) Due to the absence of α -hydrogens, **Ethyl 2,2,2-triethoxyacetate** can only serve as the electrophilic acceptor in the reaction, reacting with an enolizable ester or ketone to yield a single β -keto ester product, thus avoiding the formation of a mixture of products that can occur when two enolizable esters are used.[\[3\]](#)[\[4\]](#)[\[5\]](#)

This protocol describes a general procedure for the synthesis of a β -keto ester using **Ethyl 2,2,2-triethoxyacetate** and a generic enolizable ester (e.g., ethyl acetate) in the presence of a strong base like sodium ethoxide.

Materials:

- **Ethyl 2,2,2-triethoxyacetate**
- Enolizable ester (e.g., ethyl acetate)
- Sodium ethoxide
- Anhydrous ethanol
- Anhydrous diethyl ether
- Aqueous solution of a weak acid (e.g., acetic acid or hydrochloric acid) for workup

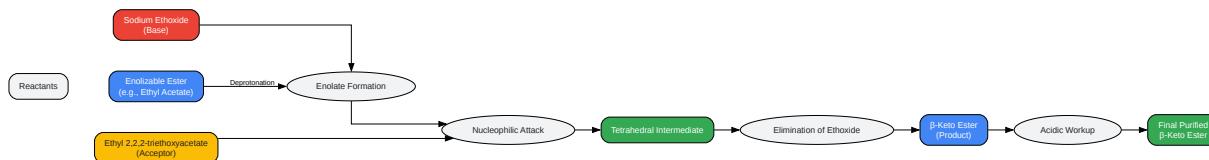
- Drying agent (e.g., anhydrous magnesium sulfate)
- Round-bottom flask equipped with a reflux condenser and a dropping funnel
- Magnetic stirrer and heating mantle
- Separatory funnel

Procedure:

- Preparation of the Reaction Apparatus: A dry, three-necked round-bottom flask is equipped with a magnetic stirrer, a reflux condenser with a drying tube, and a dropping funnel. The apparatus is flushed with an inert gas (e.g., nitrogen or argon).
- Reaction Setup: Sodium ethoxide is dissolved in anhydrous ethanol in the reaction flask under an inert atmosphere.
- Addition of the Enolizable Ester: The enolizable ester (e.g., ethyl acetate) is added dropwise to the stirred solution of sodium ethoxide at room temperature.
- Addition of **Ethyl 2,2,2-triethoxyacetate**: After the addition of the enolizable ester, **Ethyl 2,2,2-triethoxyacetate** is added dropwise to the reaction mixture.
- Reaction: The reaction mixture is heated to reflux and maintained at that temperature for several hours with continuous stirring to ensure the completion of the condensation.
- Quenching and Workup: After cooling to room temperature, the reaction is quenched by the slow addition of a weak aqueous acid. The resulting mixture is transferred to a separatory funnel, and the aqueous layer is extracted with diethyl ether.
- Purification: The combined organic layers are washed with brine, dried over an anhydrous drying agent, and the solvent is removed under reduced pressure to yield the crude β -keto ester.
- Final Purification: The crude product can be further purified by distillation or column chromatography.

Reaction Workflow Visualization

The following diagram illustrates the logical workflow of the mixed Claisen condensation for the synthesis of a β -keto ester.



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- To cite this document: BenchChem. [Molecular weight and formula of Ethyl 2,2,2-triethoxyacetate.]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b039538#molecular-weight-and-formula-of-ethyl-2-2-2-triethoxyacetate>

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